

Technical Support Center: NP-1815-PX Sodium in DMSO

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Compound of Interest

Compound Name: NP-1815-PX sodium

Cat. No.: B15584981

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This technical support center provides researchers, scientists, and drug development professionals with essential information, troubleshooting guides, and frequently asked questions (FAQs) regarding the stability and handling of **NP-1815-PX sodium** in Dimethyl Sulfoxide (DMSO) solution.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **NP-1815-PX sodium** stock solutions in DMSO?

A1: Based on vendor recommendations, for optimal stability, stock solutions of **NP-1815-PX sodium** in DMSO should be stored under the following conditions:

- -80°C: for long-term storage, stable for up to 6 months.
- -20°C: for short-term storage, stable for up to 1 month.

It is crucial to use anhydrous, high-purity DMSO to prepare stock solutions and store them in tightly sealed vials to minimize exposure to moisture and light.

Q2: Is there any quantitative data available on the stability of **NP-1815-PX sodium** in DMSO at different temperatures?

A2: Currently, there is no publicly available quantitative data detailing the degradation kinetics of **NP-1815-PX sodium** in DMSO at various temperatures (e.g., room temperature, 4°C, -20°C, and -80°C). To ensure the integrity of your experiments, we recommend performing a stability assessment under your specific laboratory conditions. A detailed protocol for this is provided in the "Experimental Protocols" section.

Q3: What is the mechanism of action of NP-1815-PX?

A3: NP-1815-PX is a potent and selective antagonist of the P2X4 receptor (P2X4R). P2X4R is an ATP-gated ion channel. Upon activation by extracellular ATP, it allows the influx of cations (Na⁺ and Ca²⁺) into the cell. This influx can trigger various downstream signaling pathways. NP-1815-PX has been shown to have anti-inflammatory effects by inhibiting these pathways. Specifically, it has been demonstrated to suppress the activation of the NLRP3 inflammasome, a key component of the innate immune response, thereby reducing the release of pro-inflammatory cytokines IL-1 β and IL-18.^[1]

Q4: My **NP-1815-PX sodium** is not dissolving well in DMSO. What should I do?

A4: If you are experiencing solubility issues, please refer to the "Troubleshooting Guide" below. Common reasons for poor solubility include the quality of the DMSO, the concentration of the solution, and insufficient mixing.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed in DMSO stock solution upon storage.	The compound may have limited stability at the storage temperature, or the solution may be supersaturated.	Store the stock solution at -80°C in smaller, single-use aliquots to minimize freeze-thaw cycles. Before use, ensure the aliquot is brought to room temperature and vortexed thoroughly to ensure complete dissolution. If precipitation persists, consider preparing a fresh stock solution at a slightly lower concentration.
Difficulty dissolving the solid NP-1815-PX sodium in DMSO.	1. Hygroscopic DMSO: DMSO readily absorbs moisture, which can reduce its solvating power. 2. Insufficient mixing: The compound may require more energy to dissolve completely. 3. Concentration too high: The desired concentration may exceed the solubility limit of NP-1815-PX in DMSO.	1. Use a fresh, unopened bottle of anhydrous, high-purity DMSO. 2. Vortex the solution vigorously for several minutes. Gentle warming (to no more than 37°C) or sonication in a water bath can also aid dissolution. 3. Try preparing a more dilute stock solution.
Cloudiness or precipitation observed when diluting the DMSO stock into aqueous buffer/media.	The compound has lower solubility in aqueous solutions and is precipitating out.	Decrease the final concentration of NP-1815-PX in the aqueous solution. When diluting, add the DMSO stock to the aqueous buffer slowly while vortexing to ensure rapid mixing. The final concentration of DMSO in cell-based assays should ideally be kept below 0.5% to avoid solvent-induced artifacts.

Summary of NP-1815-PX Sodium Stability in DMSO

While specific quantitative stability data for **NP-1815-PX sodium** in DMSO is not available in the public domain, the following table summarizes the recommended storage conditions based on vendor information.

Storage Temperature	Recommended Duration	Key Considerations
-80°C	Up to 6 months	Recommended for long-term storage. Use single-use aliquots to avoid freeze-thaw cycles.
-20°C	Up to 1 month	Suitable for short-term storage.
4°C	Not Recommended	Stability at 4°C is not established and is generally not recommended for long-term storage of small molecules in DMSO.
Room Temperature	Not Recommended	Prone to degradation. Avoid storing DMSO stock solutions at room temperature for extended periods.

Experimental Protocols

Protocol: Assessing the Stability of NP-1815-PX Sodium in DMSO

This protocol provides a framework for researchers to determine the stability of **NP-1815-PX sodium** in DMSO under their specific laboratory conditions.

1. Materials:

- **NP-1815-PX sodium** solid
- Anhydrous, high-purity DMSO

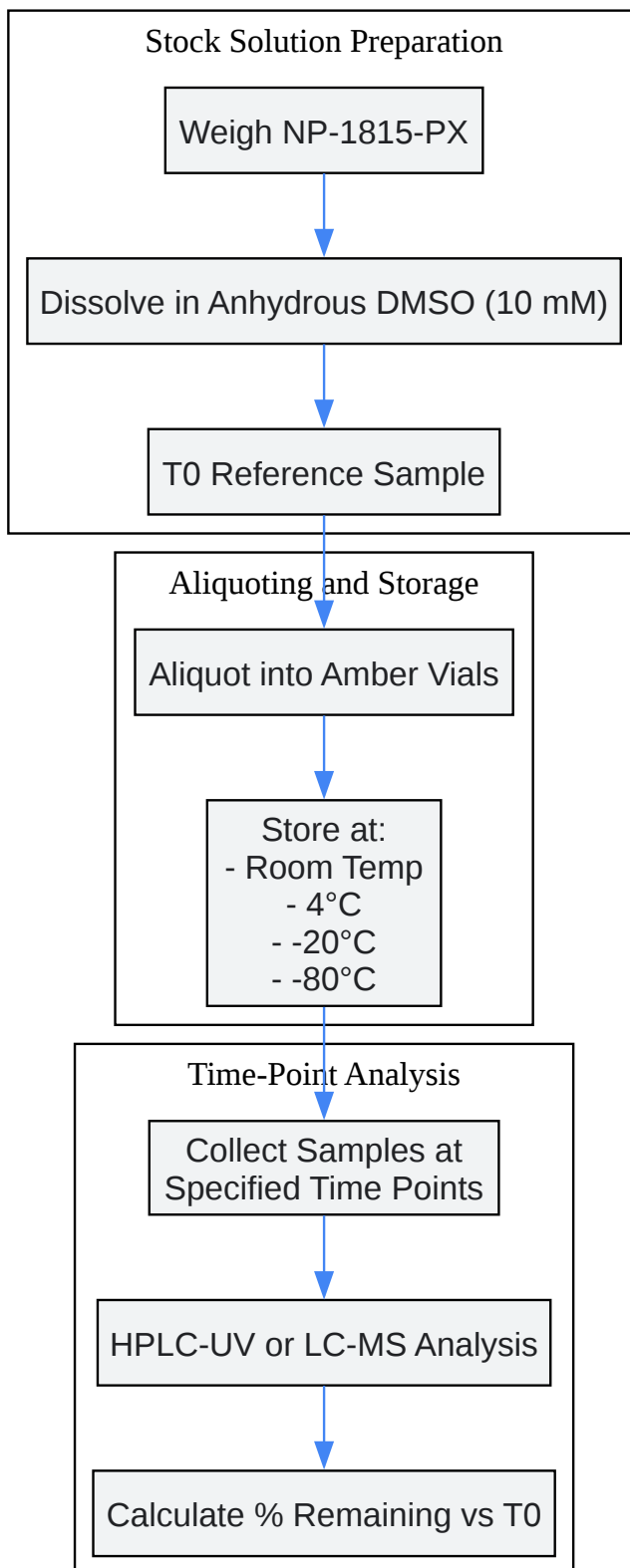
- Amber, tightly sealed vials (e.g., HPLC vials)
- Calibrated pipettes
- Vortex mixer
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with UV or Mass Spectrometry (MS) detector

2. Procedure:

- Preparation of Stock Solution:
 - Accurately weigh a sufficient amount of **NP-1815-PX sodium**.
 - Dissolve the compound in anhydrous DMSO to a final concentration of 10 mM. Ensure complete dissolution by vortexing. Gentle warming or sonication may be used if necessary.
 - This initial solution will serve as the Time 0 (T_0) reference sample.
- Sample Aliquoting and Storage:
 - Prepare multiple small aliquots of the 10 mM stock solution in amber, tightly sealed vials.
 - Store the aliquots under different temperature conditions to be tested:
 - Room Temperature (~20-25°C)
 - 4°C
 - -20°C
 - -80°C
- Time Points for Analysis:

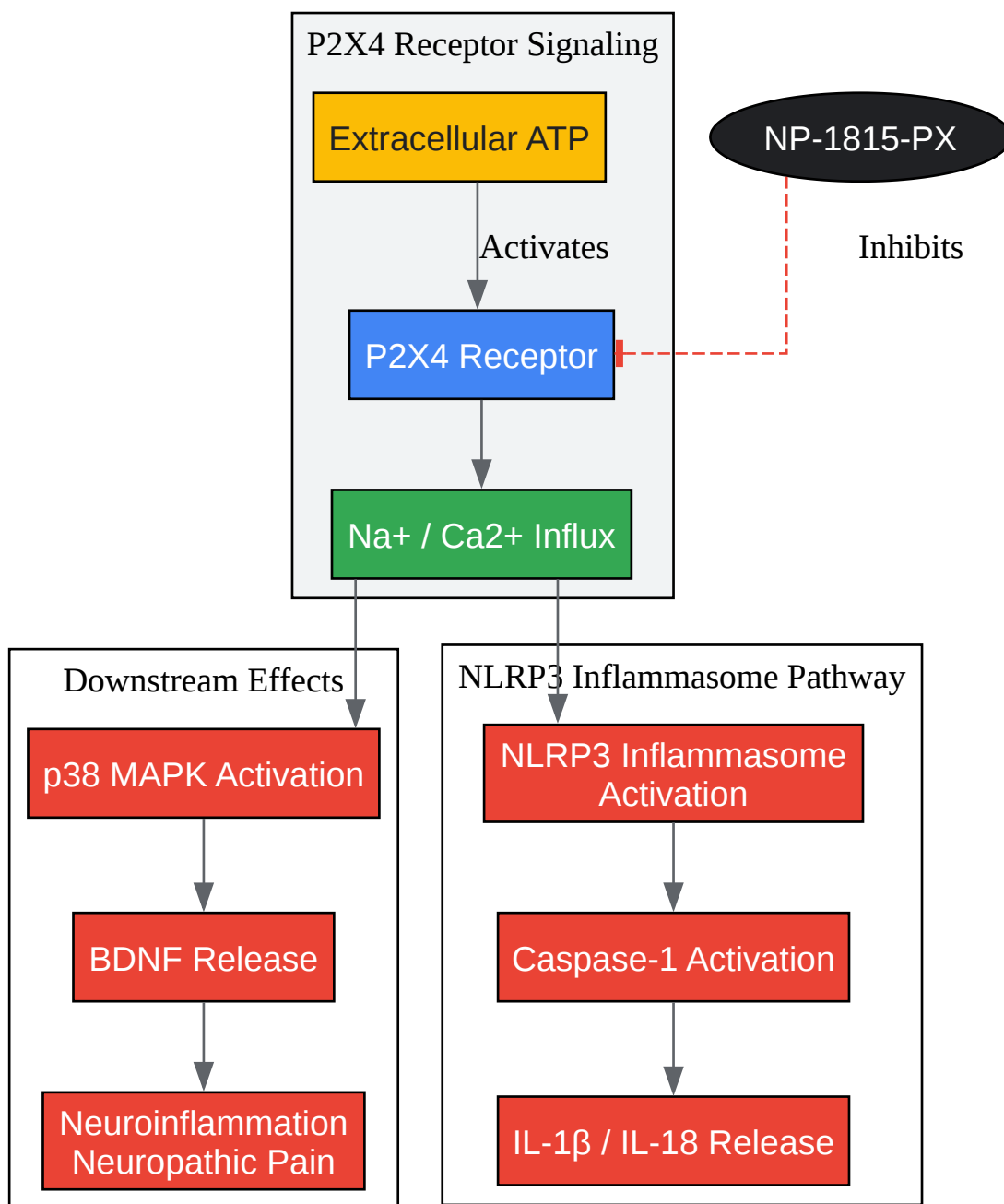
- Analyze an aliquot from each storage condition at various time points. Suggested time points include:
 - T_0 (immediately after preparation)
 - 24 hours
 - 48 hours
 - 1 week
 - 2 weeks
 - 1 month
 - 3 months
 - 6 months
 - Sample Analysis:
 - At each time point, retrieve one aliquot from each storage condition.
 - Allow the frozen samples to thaw completely and reach room temperature. Vortex briefly to ensure homogeneity.
 - Analyze the concentration and purity of NP-1815-PX in each sample using a validated HPLC-UV or LC-MS method.
 - The percentage of NP-1815-PX remaining at each time point is calculated relative to the T_0 sample.
3. Data Analysis:
- Plot the percentage of NP-1815-PX remaining against time for each storage condition.
 - The stability profile will indicate the rate of degradation at different temperatures.

Visualizations



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Caption: Experimental workflow for assessing NP-1815-PX stability in DMSO.



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Caption: NP-1815-PX mechanism of action on the P2X4R signaling pathway.

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References

- 1. Anti-inflammatory Effects of Novel P2X4 Receptor Antagonists, NC-2600 and NP-1815-PX, in a Murine Model of Colitis - PubMed [pubmed.ncbi.nlm.nih.gov]
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